

# methyl 3,5-dinitrobenzoate chemical properties and structure

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An In-depth Technical Guide to Methyl 3,5-Dinitrobenzoate

This guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **methyl 3,5-dinitrobenzoate**, tailored for researchers, scientists, and professionals in drug development.

### **Chemical Identity and Structure**

**Methyl 3,5-dinitrobenzoate** is an organic compound and a methyl ester derivative of 3,5-dinitrobenzoic acid.[1][2] It is often used as a reagent or standard in various chemical analyses. [3][4]

#### Molecular Structure:

The structure consists of a benzene ring substituted with a methyl ester group at position 1 and two nitro groups at positions 3 and 5.

Caption: 2D structure of **methyl 3,5-dinitrobenzoate**.

## **Physicochemical Properties**

The key quantitative properties of **methyl 3,5-dinitrobenzoate** are summarized in the table below for easy reference.



| Property            | Value   | Reference          |
|---------------------|---|--------------------|
| Identifiers         |   |                    |
| IUPAC Name          | methyl 3,5-dinitrobenzoate  | [2]                |
| CAS Number          | 2702-58-1   | [1][2][5][6]       |
| Formula & Weight    |   |                    |
| Molecular Formula   | C <sub>8</sub> H <sub>6</sub> N <sub>2</sub> O <sub>6</sub>                   | [1][2][5][6][7][8] |
| Molecular Weight    | 226.14 g/mol  | [1][2][5][6][7][8] |
| Physical Properties |   |                    |
| Appearance          | White to off-white powder/crystals  | [4]                |
| Melting Point       | 107-109 °C  | [3][5]             |
| Boiling Point       | 367.74 °C   | [4]                |
| Density             | 1.6136 g/cm <sup>3</sup>  | [4]                |
| Solubility          | Soluble in chloroform,<br>methanol  | [4]                |
| Structural Codes    |   |                    |
| SMILES              | COC(=O)C1=CC(=CC(=C1) INVALID-LINK[O-]) INVALID-LINK[O-]                      | [2][3]             |
| InChI               | InChI=1S/C8H6N2O6/c1-16-<br>8(11)5-2-6(9(12)13)4-7(3-<br>5)10(14)15/h2-4H,1H3 | [1][2][3][8][9]    |

### **Spectral Data**

Spectroscopic data is crucial for the identification and characterization of **methyl 3,5-dinitrobenzoate**.

• ¹H NMR: Proton NMR spectra are available for this compound.[9][10]



- Infrared (IR) Spectroscopy: IR spectral data has been recorded and is accessible through various databases.[1][8]
- Mass Spectrometry: Electron ionization mass spectrometry data is also available.[1][2]

### **Experimental Protocols: Synthesis**

The synthesis of **methyl 3,5-dinitrobenzoate** is typically achieved via the esterification of 3,5-dinitrobenzoic acid. Below are two common methodologies.

## Green Synthesis: Microwave-Assisted Direct Esterification

This modern approach emphasizes efficiency and reduced hazardous waste, aligning with the principles of green chemistry.[11]

- Principle: Fischer esterification, where an alcohol (methanol) reacts directly with a carboxylic acid (3,5-dinitrobenzoic acid) in the presence of an acid catalyst, accelerated by microwave irradiation.
- Materials:
  - o 3,5-Dinitrobenzoic acid
  - Methanol (reagent grade)
  - Concentrated sulfuric acid (catalyst)
  - Round-bottomed flask suitable for microwave synthesis
- Methodology:
  - In a clean, dry round-bottomed flask, combine 1.0 g of 3,5-dinitrobenzoic acid with 1-2 mL of methanol.[11]
  - Carefully add 1-2 drops of concentrated sulfuric acid to the mixture to act as a catalyst.[11]



- Place the flask in a microwave reactor and irradiate the mixture. The reaction is typically completed within a short timeframe (e.g., a few minutes, depending on the microwave system's power).
- After the reaction is complete, allow the mixture to cool to room temperature.
- The product can be isolated by pouring the reaction mixture into cold water, which will cause the ester to precipitate.
- Collect the solid product by filtration, wash with cold water to remove any remaining acid, and dry.
- Recrystallize the crude product from a suitable solvent (e.g., ethanol) to obtain purified methyl 3,5-dinitrobenzoate.[11]

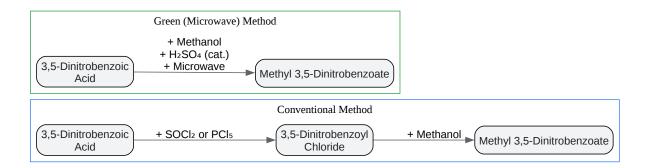
#### **Conventional Synthesis: Acyl Chloride Method**

This traditional two-step method involves the activation of the carboxylic acid by converting it to an acyl chloride, which is then reacted with the alcohol.[11]

- Principle: The highly reactive 3,5-dinitrobenzoyl chloride readily reacts with methanol to form the corresponding ester. This method avoids the equilibrium limitations of Fischer esterification.
- Step 1: Synthesis of 3,5-Dinitrobenzoyl Chloride
  - Materials: 3,5-Dinitrobenzoic acid, thionyl chloride (SOCl<sub>2</sub>) or phosphorus pentachloride (PCl<sub>5</sub>).[11]
  - Methodology:
    - Place 3,5-dinitrobenzoic acid in a round-bottomed flask equipped with a reflux condenser.
    - Add an excess of thionyl chloride.
    - Gently heat the mixture under reflux until the evolution of HCl and SO<sub>2</sub> gases ceases.
       This indicates the completion of the reaction.



- Remove the excess thionyl chloride by distillation under reduced pressure to yield the crude 3,5-dinitrobenzoyl chloride.
- Step 2: Esterification
  - Materials: 3,5-Dinitrobenzoyl chloride (from Step 1), methanol.
  - Methodology:
    - Dissolve the crude 3,5-dinitrobenzoyl chloride in a suitable dry, inert solvent.
    - Slowly add methanol to the solution while stirring. The reaction is exothermic.
    - After the addition is complete, continue stirring for a period (e.g., 30-60 minutes) to ensure the reaction goes to completion.[11]
    - Isolate the product, often by removing the solvent and washing the residue with a dilute base (e.g., sodium bicarbonate solution) to neutralize any remaining acid, followed by water.
    - Dry and recrystallize the crude product to yield pure methyl 3,5-dinitrobenzoate.



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Caption: Workflow for synthesizing **methyl 3,5-dinitrobenzoate**.



### Safety and Handling

Methyl 3,5-dinitrobenzoate is classified as harmful if swallowed.[2][12]

- Personal Protective Equipment (PPE): Wear safety glasses with side-shields, protective gloves, and long-sleeved clothing when handling.[13]
- Handling: Use in a well-ventilated area. Avoid dust formation, ingestion, and inhalation.[13]
   Practice good industrial hygiene; do not eat, drink, or smoke when using this product and wash hands after handling.[12][13]
- Storage: Keep the container tightly closed and store in a dry, well-ventilated place.[13]
- First Aid:
  - Ingestion: If swallowed, rinse mouth and get medical help.[12]
  - Eye Contact: Rinse with plenty of water for at least 15 minutes.
  - Skin Contact: Wash off immediately with plenty of water.[13]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[12]

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